

Technical Guide: Determination of the Boiling Point of 1-Methyl-cyclobutylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methyl-cyclobutylamine

Cat. No.: B1316286

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the boiling point of **1-Methyl-cyclobutylamine**, a key physical property for its application in research and development. This document outlines the available data, presents a detailed experimental protocol for its determination, and includes a workflow diagram for clarity.

Physicochemical Data of 1-Methyl-cyclobutylamine

The boiling point of **1-Methyl-cyclobutylamine** has been estimated through computational methods. A summary of these and other relevant physical properties is presented below.

Property	Value	Source
Boiling Point	102.97 °C	EPA T.E.S.T.[1]
105.41 °C	EPI Suite[1]	
Molecular Formula	C ₅ H ₁₁ N	[1][2][3]
Molecular Weight	85.15 g/mol	[1][2][3]
Density	0.89 g/cm ³	EPA T.E.S.T.[1]
Flash Point	18.64 °C	EPA T.E.S.T.[1]
Melting Point	-28.79 °C	EPI Suite[1]
Water Solubility	117227 mg/L	EPA T.E.S.T.[1]
179420 mg/L	EPI Suite[1]	

Experimental Protocol: Boiling Point Determination via Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a liquid sample, requiring only a small amount of the substance.[4]

Materials:

- **1-Methyl-cyclobutylamine** sample
- Thiele tube
- High-boiling point mineral oil
- Thermometer (calibrated)
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer

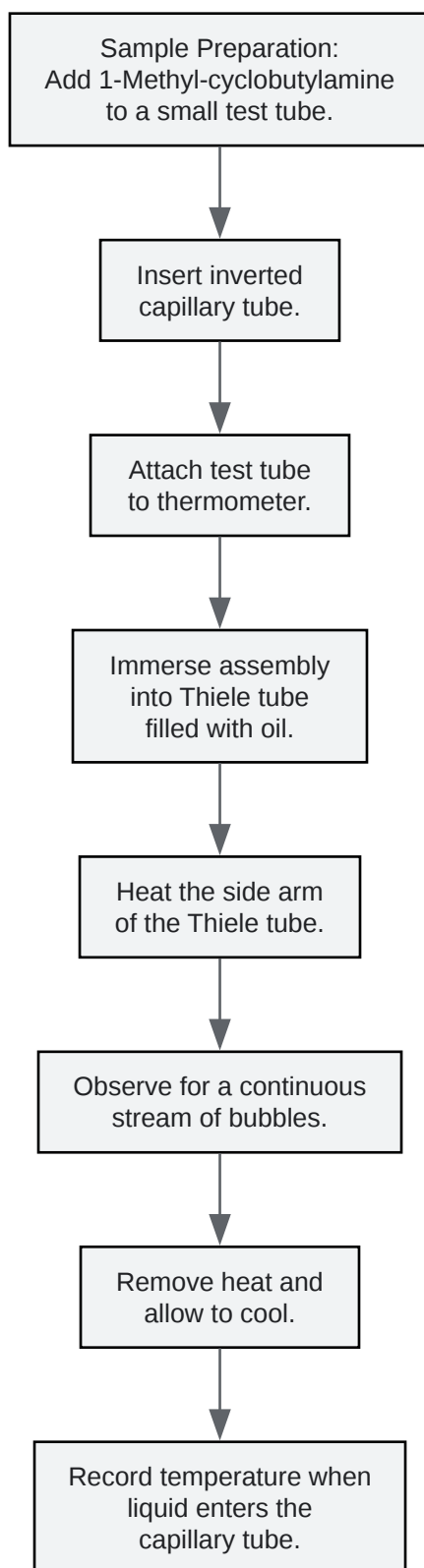
- Bunsen burner or other heat source
- Safety goggles and lab coat

Procedure:

- **Sample Preparation:** Add a small amount (approximately 0.5 mL) of **1-Methyl-cyclobutylamine** to the small test tube.
- **Capillary Tube Insertion:** Place the capillary tube into the test tube with the open end down.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- **Thiele Tube Setup:** Clamp the Thiele tube to a ring stand and fill it with mineral oil until the oil level is above the side arm.
- **Immersion:** Carefully insert the thermometer and attached test tube into the Thiele tube, ensuring the sample is below the oil level. The rubber band or wire should remain above the oil to prevent dissolution.
- **Heating:** Gently heat the side arm of the Thiele tube with a small flame from a Bunsen burner. The design of the tube will circulate the oil, ensuring even heating.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Equilibrium:** Continue gentle heating until a continuous and rapid stream of bubbles is observed.
- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool slowly. The point at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point of the sample. Record the temperature from the thermometer at this moment.
- **Confirmation:** It is good practice to repeat the heating and cooling cycle to obtain a more accurate and reproducible reading.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the determination of the boiling point using the Thiele tube method.



[Click to download full resolution via product page](#)

Boiling point determination workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-METHYL-CYCLOBUTYLAMINE (40571-47-9) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 2. (1-Methylcyclobutyl)amine | C₅H₁₁N | CID 14988399 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Technical Guide: Determination of the Boiling Point of 1-Methyl-cyclobutylamine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1316286#boiling-point-of-1-methyl-cyclobutylamine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com